

Application Notes and Protocols: Hydro-distillation of CKP-25 Essential Oil

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Compound of Interest

Compound Name: CKP-25

Cat. No.: B15567601

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Introduction

CKP-25 is a hybrid lemongrass variety developed from *Cymbopogon khasiana* and *Cymbopogon pendulus*.^[1] Its essential oil is a subject of significant interest in the pharmaceutical and food industries due to its wide range of biological activities. The essential oil is particularly rich in citral, a monoterpene aldehyde known for its antimicrobial properties.^[1]^[2]

This document provides a detailed protocol for the hydro-distillation of **CKP-25** essential oil, a common and efficient method for its extraction. The protocol is intended for laboratory-scale extraction for research and development purposes. Additionally, this document summarizes the chemical composition and biological activities of **CKP-25** essential oil, offering valuable data for researchers in drug discovery and development.

CKP-25 essential oil has demonstrated a variety of biological activities, including:

- **Antifungal and Antiaflatoxigenic Activity:** It has been shown to be effective against various fungal species and in inhibiting the production of aflatoxin B1.^[2]^[3]

- Antioxidant Activity: The essential oil exhibits antioxidant properties, which are crucial for combating oxidative stress-related conditions.[\[2\]](#)[\[3\]](#)
- Antimicrobial Activity: It possesses broad-spectrum antimicrobial activity against both Gram-positive and Gram-negative bacteria.[\[4\]](#)[\[5\]](#)
- Anti-inflammatory and Anti-diabetic Activities: Studies have indicated its potential in managing inflammation and diabetes.[\[3\]](#)

Experimental Protocol: Hydro-distillation of CKP-25 Essential Oil

This protocol details the laboratory-scale extraction of essential oil from the whole plant material of lemongrass variety **CKP-25** using a Clevenger-type apparatus.[\[3\]](#)

Materials:

- Fresh or semi-dried whole plant material of lemongrass (**CKP-25**)
- Distilled water
- Anhydrous sodium sulfate (Na_2SO_4)
- Clevenger-type hydro-distillation apparatus
- Heating mantle
- Round bottom flask (appropriate size for the amount of plant material)
- Condenser
- Receiving flask
- Separatory funnel
- Glass vials for storage

Procedure:

- Preparation of Plant Material:
 - For fresh plant material, chop the whole plant into smaller pieces to increase the surface area for efficient oil extraction.
 - For semi-dried material, the oil yield may be higher.[6] It is recommended to partially dry the plant material in the shade to achieve a semi-dried state.
- Hydro-distillation:
 - Weigh a desired amount of the prepared plant material (e.g., 500 g for a lab-scale extraction) and place it into the round bottom flask of the Clevenger apparatus.[3]
 - Add a sufficient volume of distilled water to the flask to fully immerse the plant material. The typical plant material to water ratio can vary, but a common starting point is 1:10 (w/v).
 - Set up the Clevenger apparatus, ensuring all glass joints are properly sealed.
 - Connect the condenser to a cold water supply.
 - Begin heating the flask using a heating mantle set to maintain the water at a rolling boil (100 °C).[3]
 - Continue the distillation for a period of 4 hours to ensure complete extraction of the essential oil.[3]
 - During the distillation process, the steam and volatilized essential oil will rise, be condensed in the condenser, and collected in the graduated tube of the Clevenger apparatus. The oil, being less dense than water, will float on top of the hydrosol.
- Oil Separation and Purification:
 - After the 4-hour distillation is complete, turn off the heating mantle and allow the apparatus to cool down.
 - Carefully collect the separated essential oil from the graduated tube.

- To remove any residual water, treat the collected oil with anhydrous sodium sulfate.^[3] Add a small amount of the anhydrous Na_2SO_4 to the oil and swirl gently. The Na_2SO_4 will clump together as it absorbs the water.
- Decant or filter the clear, dried essential oil into a clean, airtight glass vial.
- Storage:
 - Store the essential oil in a cool, dark place to prevent degradation from heat and light.

Data Presentation

Chemical Composition of CKP-25 Essential Oil

The chemical composition of **CKP-25** essential oil is typically analyzed by Gas Chromatography-Mass Spectrometry (GC-MS). The major constituents are listed in the table below.

Compound	Percentage (%)
Citral (Geranial + Neral)	75.67 - 85
D-Limonene	7.80
Geranyl acetate	6.21

Note: The exact composition can vary depending on factors such as geographical location, climate, and age of the plant material.^{[1][2]}

Biological Activity of CKP-25 Essential Oil

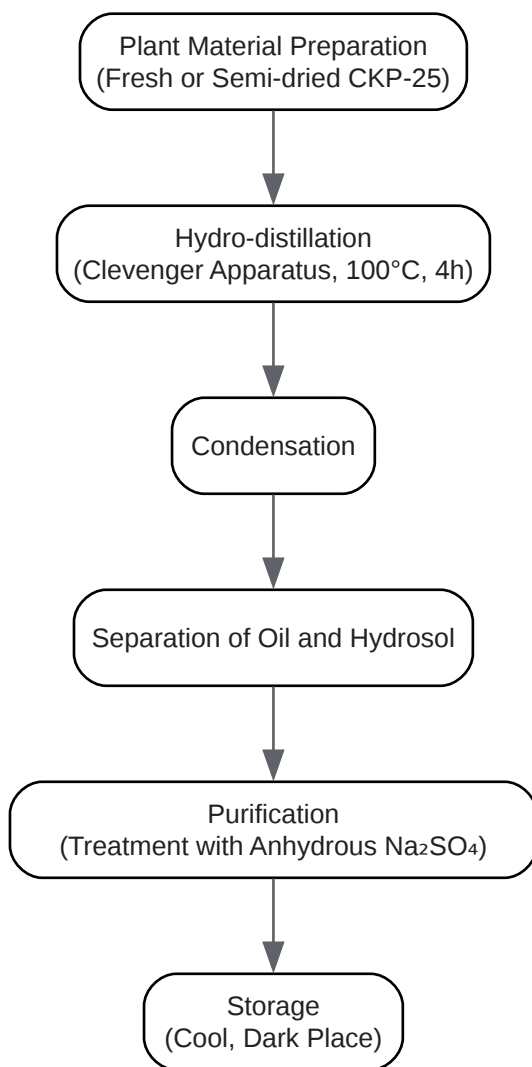
The biological activities of **CKP-25** essential oil have been quantified in various studies. The following table summarizes some of the key findings.

Activity	Test Organism/Assay	Result
Antifungal	Aspergillus flavus	MIC: 0.4 μ L/mL
Antiaflatoxigenic	Aspergillus flavus	MIC: 0.07 μ L/mL (for nanoemulsion)
Antioxidant	DPPH Assay	IC ₅₀ : 6.94 μ L/mL (for nanoemulsion)
Antioxidant	ABTS Assay	IC ₅₀ : 5.40 μ L/mL (for nanoemulsion)
Antibacterial	Escherichia coli	MIC: 20 μ g/mL
Antibacterial	Bacillus subtilis	MIC: 25-50 μ g/mL
Antibacterial	Staphylococcus aureus	MIC: 25-50 μ g/mL

MIC: Minimum Inhibitory Concentration; IC₅₀: Half-maximal Inhibitory Concentration.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Visualization

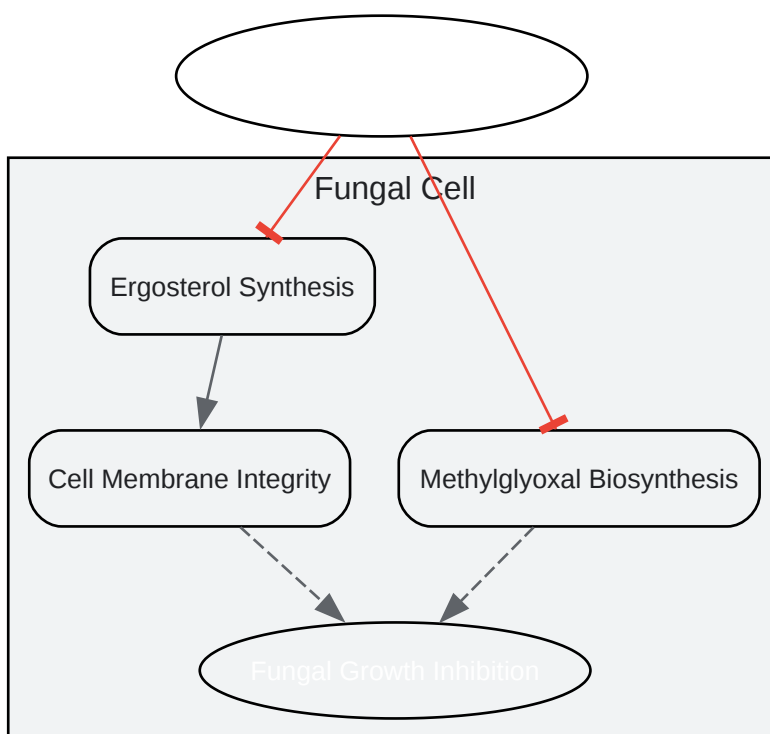
Experimental Workflow for Hydro-distillation



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Caption: Workflow for the hydro-distillation of **CKP-25** essential oil.

Proposed Antifungal Mechanism of CKP-25 Essential Oil



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Caption: Proposed mechanism of antifungal action of **CKP-25** essential oil.

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